

Personal protective equipment for handling L-Alanine-3-13C

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: L-Alanine-3-13C

Cat. No.: B1280360

Get Quote

Essential Safety and Handling Guide for L- Alanine-3-13C

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides comprehensive safety, operational, and disposal protocols for **L-Alanine-3-13C**, a non-hazardous, stable isotope-labeled amino acid. Adherence to these procedures is critical for ensuring personnel safety and maintaining the isotopic purity of the compound for accurate experimental results.

Immediate Safety and Personal Protective Equipment (PPE)

While **L-Alanine-3-13C** is classified as a non-hazardous substance, adherence to standard laboratory safety protocols is mandatory to protect both the user and the product's integrity. The primary concern when handling this compound is the avoidance of contamination, which can compromise experimental outcomes.

Personal Protective Equipment (PPE) Recommendations

The following table outlines the recommended PPE for various laboratory activities involving **L-Alanine-3-13C**.



Activity	Minimum PPE	Recommended Additional PPE
Weighing and Aliquoting	Lab coat, safety glasses with side shields, nitrile gloves.	Anti-static gloves (if working with very small quantities in a low-humidity environment).
Dissolving and Solution Preparation	Lab coat, safety glasses with side shields, nitrile gloves.	Chemical splash goggles for larger volumes.
General Handling and Transfer	Lab coat, safety glasses with side shields, nitrile gloves.	N/A
Cleaning and Decontamination	Lab coat, safety glasses with side shields, nitrile gloves.	N/A

Note: Always inspect gloves for tears or punctures before use. Change gloves immediately if they become contaminated.

Operational Plans: Handling and Experimental Protocols

The principal objective when working with **L-Alanine-3-13C** is to prevent isotopic dilution or chemical contamination. The following protocols are designed to maintain the integrity of the compound.

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **L-Alanine-3-13C**, a common procedure in metabolic research and drug development.

Objective: To accurately prepare a sterile stock solution of **L-Alanine-3-13C** at a specified concentration while minimizing the risk of contamination.

Materials:

L-Alanine-3-13C powder

Safety Operating Guide

Check Availability & Pricing



- Sterile, high-purity solvent (e.g., deionized water, phosphate-buffered saline)
- Sterile conical tubes or vials
- Calibrated analytical balance
- Sterile pipette and tips
- Laminar flow hood or biological safety cabinet
- Vortex mixer

Procedure:

- Pre-cleaning: Thoroughly clean the work surface within the laminar flow hood with a suitable disinfectant (e.g., 70% ethanol).
- Tare Weighing: Place a sterile weighing boat or microcentrifuge tube on the analytical balance and tare to zero.
- Weighing: Carefully weigh the desired amount of L-Alanine-3-13C powder. Record the exact weight. To prevent creating airborne dust, handle the solid form gently.
- Transfer: Transfer the weighed powder to a sterile conical tube or vial.
- Solvent Addition: Using a sterile pipette, add the calculated volume of the appropriate sterile solvent to the tube containing the L-Alanine-3-13C.
- Dissolution: Cap the tube securely and vortex until the powder is completely dissolved.
 Visually inspect the solution to ensure there are no undissolved particulates.
- Labeling: Clearly label the tube with the compound name (**L-Alanine-3-13C**), concentration, solvent, date of preparation, and your initials.
- Storage: Store the stock solution at the recommended temperature, typically refrigerated or frozen, to ensure stability. Refer to the product's certificate of analysis for specific storage conditions.



Disposal Plan

As a non-hazardous compound, **L-Alanine-3-13C** does not require special hazardous waste disposal procedures. However, responsible disposal is crucial to maintain a safe and compliant laboratory environment.

Step-by-Step Disposal Guidance:

- Unused Solid Compound:
 - The original container with any remaining solid L-Alanine-3-13C can be disposed of in the regular laboratory trash, provided it is securely sealed.
 - Ensure the container is clearly labeled as "Non-Hazardous" to avoid confusion.
- Aqueous Solutions:
 - Small quantities of aqueous solutions of L-Alanine-3-13C can typically be disposed of down the sanitary sewer with copious amounts of water.
 - Consult your institution's specific guidelines for drain disposal to ensure compliance with local regulations.
- Contaminated Labware:
 - Disposable labware (e.g., pipette tips, tubes) that has come into contact with L-Alanine-3 13C can be discarded in the regular laboratory trash.
 - There is no need for special collection of this waste.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **L-Alanine-3-13C** is provided below for easy reference.






Property	Value
Molecular Formula	C ₂ 13CH ₇ NO ₂
Molecular Weight	90.09 g/mol
Appearance	White solid
Melting Point	314.5 °C (decomposes)[1]
Isotopic Purity	≥99 atom % ¹³ C
Solubility	Soluble in water

Logical Workflow for Handling L-Alanine-3-13C

The following diagram illustrates the standard workflow for handling **L-Alanine-3-13C** from receipt to disposal, emphasizing safety and product integrity at each step.





Click to download full resolution via product page

Caption: Workflow for safe handling and disposal of L-Alanine-3-13C.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. L-Alanine (3-13C) | CAS#:65163-25-9 | Chemsrc [chemsrc.com]
- To cite this document: BenchChem. [Personal protective equipment for handling L-Alanine-3-13C]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1280360#personal-protective-equipment-for-handling-l-alanine-3-13c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com